

Application Note: Analysis of d-Phenothrin Residues in Stored Grains

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Compound of Interest

Compound Name: **D-Phenothrin**

Cat. No.: **B1212162**

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Abstract

This application note provides a detailed protocol for the determination of **d-phenothrin** residues in stored grains such as wheat, barley, and sorghum. **d-Phenothrin** is a synthetic pyrethroid insecticide commonly used to protect stored grains from insect infestation.^[1] Monitoring its residue levels is crucial to ensure food safety and compliance with regulatory limits. The described methodology employs solvent extraction, a cleanup step, and subsequent analysis by Gas Chromatography-Mass Spectrometry (GC-MS) or High-Performance Liquid Chromatography (HPLC). This protocol is intended for researchers, analytical chemists, and quality control personnel in the food and agriculture industries.

Introduction

d-Phenothrin is a broad-spectrum insecticide valued for its high insecticidal activity and is frequently used for the protection of stored grains.^{[1][2]} Due to its persistence on stored products, it is imperative to have reliable and validated analytical methods to quantify its residues.^[1] This document outlines a comprehensive procedure for the extraction, cleanup, and analysis of **d-phenothrin** in various grain matrices, providing the necessary details to ensure accurate and reproducible results.

Experimental Protocol

The following protocol details the steps for sample preparation, extraction, cleanup, and instrumental analysis of **d-phenothrin** residues in stored grains.

Sample Preparation

- Homogenization: Obtain a representative sample of the stored grain (e.g., 1 kg).
- Grind the grain sample to a fine powder using a laboratory mill. Homogeneity is critical for accurate analysis.
- Store the homogenized sample in a sealed container at -20°C until extraction to prevent degradation of the analyte.

Extraction

- Weighing: Accurately weigh 10 g of the homogenized grain sample into a 50 mL centrifuge tube.
- Solvent Addition: Add 20 mL of acetone to the centrifuge tube.
- Extraction: Tightly cap the tube and shake vigorously for 30 minutes using a mechanical shaker.
- Centrifugation: Centrifuge the sample at 4000 rpm for 10 minutes.
- Collection: Carefully decant the supernatant (acetone extract) into a collection flask.
- Re-extraction: Repeat the extraction process (steps 2-5) on the remaining pellet with another 20 mL of acetone. Combine the supernatants.

Cleanup: Liquid-Liquid Partitioning and Solid Phase Extraction (SPE)

- Solvent Partitioning:
 - Transfer the combined acetone extract to a separatory funnel.
 - Add 100 mL of a 5% aqueous sodium chloride solution and 50 mL of n-hexane.
 - Shake the funnel vigorously for 2 minutes, periodically venting to release pressure.
 - Allow the layers to separate. The **d-phenothrin** will partition into the upper n-hexane layer.

- Drain and discard the lower aqueous layer.
- Wash the n-hexane layer with two additional 50 mL portions of the aqueous sodium chloride solution.
- Drying: Dry the n-hexane extract by passing it through a funnel containing anhydrous sodium sulfate.
- Concentration: Evaporate the n-hexane extract to near dryness using a rotary evaporator at a temperature not exceeding 40°C.
- Reconstitution: Redissolve the residue in 2 mL of a suitable solvent for the chosen analytical method (e.g., toluene for GC-MS or acetonitrile/water for HPLC).

Instrumental Analysis

GC-MS is a highly sensitive and selective technique for the analysis of **d-phenothrin**.

- Gas Chromatograph (GC) Conditions:
 - Column: Zebron MultiResidue™-1, 30 m x 0.25 mm x 0.25 µm (or equivalent)[3]
 - Injector Temperature: 250°C
 - Oven Temperature Program: Start at 95°C for 0.75 min, ramp at 15°C/min to 250°C, then ramp at 10°C/min to 275°C and hold for 7 min.[4]
 - Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
 - Injection Volume: 1 µL (splitless mode)
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Impact (EI) at 70 eV
 - Source Temperature: 275°C[4]
 - Acquisition Mode: Selected Ion Monitoring (SIM)

- Ions to Monitor: m/z 183, 123, 168[4]

HPLC with a UV detector is a suitable alternative for the quantification of **d-phenothrin**.

- HPLC Conditions:

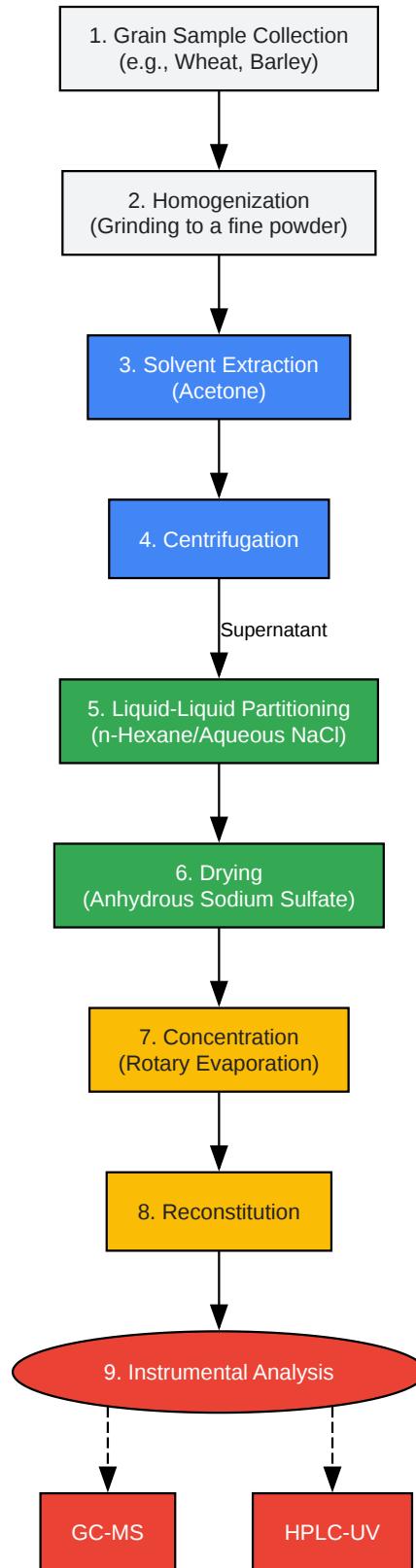
- Column: C18 column (e.g., 5 µm, 4.6 x 250 mm)
- Mobile Phase: Acetonitrile:Water (80:20, v/v)
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detector: UV at 233 nm
- Injection Volume: 20 µL

Data Presentation

The following table summarizes typical performance data for **d-phenothrin** residue analysis in stored grains, compiled from various studies.

Parameter	Wheat	Barley	Sorghum	Reference
Fortification Level (mg/kg)	2.0	-	-	[5]
Residue after 1 month (mg/kg)	1.7	-	-	[5]
Residue after 9 months (mg/kg)	0.6	-	-	[5]
Recovery (%)	>85%	-	-	[6]
Limit of Quantification (LOQ)	-	-	-	0.01 mg/kg (in flour)[7]

Experimental Workflow Diagram



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Caption: Workflow for **d-phenothrin** residue analysis in stored grains.

Conclusion

The protocol described in this application note provides a reliable and robust method for the determination of **d-phenothrin** residues in stored grains. Both GC-MS and HPLC are suitable analytical techniques, with GC-MS offering higher sensitivity and selectivity. Adherence to this protocol will enable accurate monitoring of **d-phenothrin** levels, ensuring food safety and regulatory compliance. Method validation should be performed in the specific grain matrix of interest to ensure data quality.

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References

- 1. Phenothrin, d- (EHC 96, 1990) [inchem.org]
- 2. researchgate.net [researchgate.net]
- 3. phenomenex.com [phenomenex.com]
- 4. epa.gov [epa.gov]
- 5. 490. Phenothrin (Pesticide residues in food: 1979 evaluations) [inchem.org]
- 6. researchgate.net [researchgate.net]
- 7. eurl-pesticides.eu [eurl-pesticides.eu]
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